

Introduction: The Precision of a Single Atom

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Compound of Interest

Compound Name: Acetaldehyde- ^{13}C

Cat. No.: B032305

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In the landscape of modern analytical and metabolic research, stable isotope-labeled compounds are indispensable tools. Acetaldehyde- ^{13}C , an isotopically labeled variant of the common organic compound ethanal, stands out for its utility in providing precise, quantifiable data in complex biological and chemical systems. By replacing a naturally abundant ^{12}C atom with a heavier, non-radioactive ^{13}C isotope, researchers can "tag" and trace the molecule through intricate pathways without altering its fundamental chemical reactivity.

This guide, designed for professionals in research and drug development, delves into the core properties, applications, and methodologies associated with Acetaldehyde- ^{13}C . We will move beyond simple definitions to explore the causality behind its use in experimental design, grounding our discussion in the principles of mass spectrometry and nuclear magnetic resonance, and providing actionable protocols for its application.

Core Physicochemical and Spectroscopic Properties

The physical properties of Acetaldehyde- ^{13}C are virtually identical to those of its unlabeled counterpart due to the negligible effect of isotopic substitution on intermolecular forces. However, its nuclear and mass properties are fundamentally different, which is the very basis of its utility.

Table 1: Physicochemical Properties of Acetaldehyde and its ^{13}C Isotopologues

Property	Unlabeled Acetaldehyde	Acetaldehyde-1- ¹³ C	Acetaldehyde-1,2- ¹³ C ₂
Synonyms	Ethanal, Acetic Aldehyde	Ethanal-1- ¹³ C	Ethanal-1,2- ¹³ C ₂
CAS Number	75-07-0	2188-31-0[1]	1632-98-0
Molecular Formula	C ₂ H ₄ O	¹³ CCH ₄ O	¹³ C ₂ H ₄ O
Molecular Weight	44.05 g/mol [2][3]	45.05 g/mol [1]	46.04 g/mol
Appearance	Colorless liquid or gas[2][4]	Colorless liquid or gas	Colorless liquid or gas
Odor	Pungent, fruity[2][3]	Pungent, fruity	Pungent, fruity
Boiling Point	20.2 °C (68.4 °F)[4]	~20.2 °C	~20.2 °C
Melting Point	-123.4 °C (-190.1 °F) [4]	~-123.4 °C	~-123.4 °C
Density	0.784 g/cm ³ (at 20 °C) [4]	~0.784 g/cm ³	~0.820 g/mL (at 25 °C)
Solubility in Water	Miscible[4]	Miscible	Miscible
Storage Temperature	2-8°C, under inert gas[1][5]	2-8°C, under inert gas	-20°C

Spectroscopic Fingerprints: NMR and Mass Spectrometry

The true power of Acetaldehyde-¹³C is revealed through spectroscopic analysis.

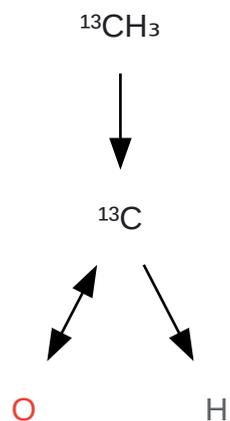
Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C-NMR spectroscopy provides direct evidence of the labeled carbon's environment. Unlabeled acetaldehyde exhibits two distinct signals in its ¹³C-NMR spectrum, corresponding to the methyl carbon (CH₃) and the carbonyl carbon (CHO).[6]

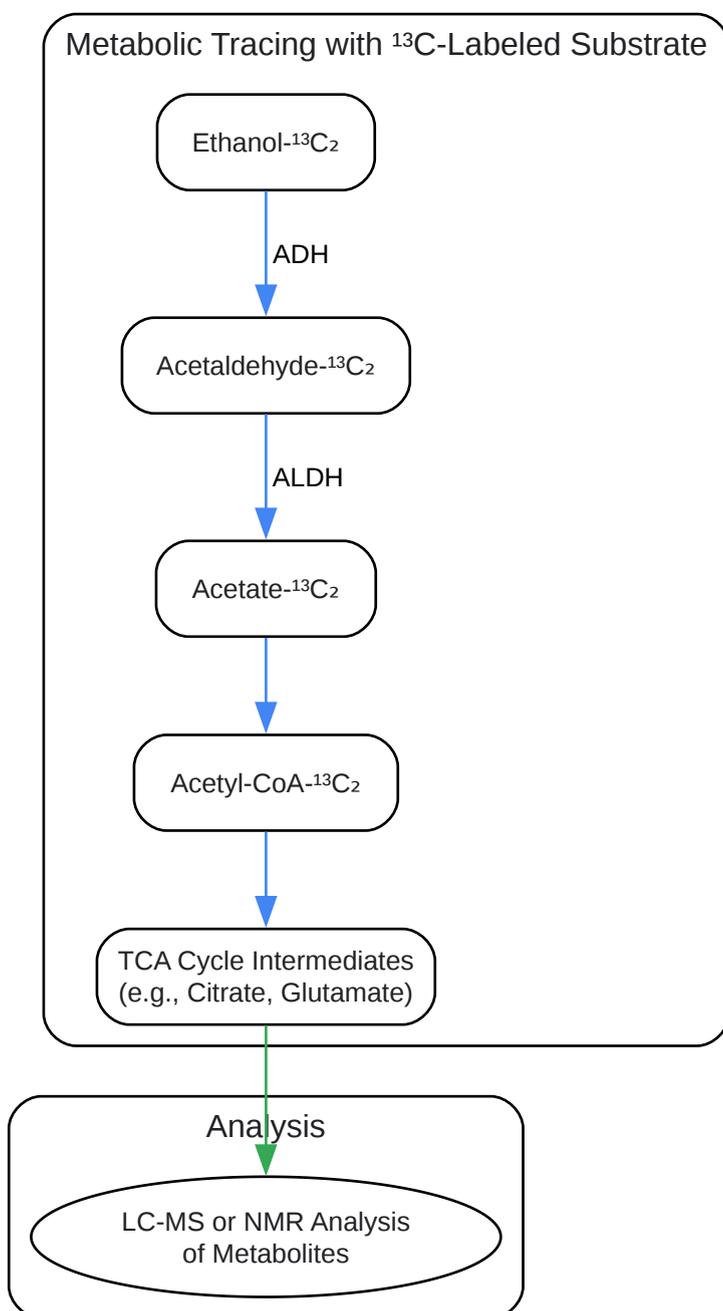
- Methyl Carbon (C2): Appears further upfield.

- Carbonyl Carbon (C1): Appears significantly downfield (>200 ppm) due to the deshielding effect of the highly electronegative oxygen atom.[6][7]

When using Acetaldehyde-¹³C, the signal corresponding to the labeled position will be dramatically enhanced, allowing for unambiguous tracking of that specific carbon atom as it is incorporated into other molecules during a chemical reaction or metabolic process.

Mass Spectrometry (MS): In mass spectrometry, the incorporation of ¹³C results in a predictable mass shift. For example, Acetaldehyde-1-¹³C will have a molecular ion peak at m/z 45.05, while the doubly labeled Acetaldehyde-1,2-¹³C₂ will appear at m/z 46.04. This clear mass difference from the native compound (m/z 44.05) allows for its use as an ideal internal standard for precise quantification, as it co-elutes chromatographically with the analyte of interest but is resolved by the mass spectrometer.[8]

Molecular Structure of Acetaldehyde- $^{13}\text{C}_2$ 



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Caption: Simplified workflow for tracing ^{13}C from ethanol metabolism.

Internal Standard for Accurate Quantification

The quantification of volatile and reactive compounds like acetaldehyde presents a significant analytical challenge. Acetaldehyde- ^{13}C serves as an ideal internal standard for methods like

gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). [9][10] Because it is chemically identical to the analyte, it accounts for variations in sample extraction, derivatization efficiency, and instrument response. [8] This approach, known as isotope dilution mass spectrometry (IDMS), is the gold standard for achieving the highest accuracy and precision in quantitative analysis.

Elucidation of Reaction Mechanisms

In synthetic chemistry and enzymology, Acetaldehyde- ^{13}C can be used to unravel complex reaction mechanisms. By tracking the position of the ^{13}C label in the reaction products, chemists can determine bond-forming and bond-breaking steps, identify rearrangement pathways, and validate proposed mechanisms.

Experimental Protocols

Protocol 1: Quantification of Acetaldehyde in Plasma using Acetaldehyde-1,2- $^{13}\text{C}_2$ by GC-MS

This protocol provides a framework for the quantitative analysis of acetaldehyde in a biological matrix using an internal standard.

1. Materials and Reagents:

- Acetaldehyde-1,2- $^{13}\text{C}_2$ (Internal Standard, IS)
- Unlabeled Acetaldehyde (Calibration Standard)
- Plasma samples, collected in the presence of an aldehyde dehydrogenase inhibitor.
- Derivatization agent: 2,4-dinitrophenylhydrazine (DNPH) solution.
- Extraction solvent: Dichloromethane or Ethyl Acetate.
- Anhydrous Sodium Sulfate.
- GC-MS system with a suitable capillary column.

2. Sample Preparation & Derivatization:

- Prepare a stock solution of Acetaldehyde-1,2-¹³C₂ in a suitable solvent.
- Prepare a series of calibration standards by spiking blank plasma with known concentrations of unlabeled acetaldehyde.
- To 100 μL of each plasma sample, calibrator, and blank, add a fixed amount of the Acetaldehyde-1,2-¹³C₂ internal standard solution.
- Immediately add 200 μL of the DNPH derivatization solution to form the stable acetaldehyde-DNPH hydrazone.
- Vortex the mixture for 30 seconds and incubate at room temperature for 30 minutes, protected from light.

3. Extraction:

- Add 500 μL of the extraction solvent to each sample.
- Vortex vigorously for 2 minutes and centrifuge at 3000 x g for 10 minutes.
- Carefully transfer the organic layer to a clean vial containing a small amount of anhydrous sodium sulfate to remove residual water.
- Transfer the dried extract to a GC vial for analysis.

4. GC-MS Analysis:

- Injector: Use a splitless injection mode at 250°C.
- Column: Use a mid-polarity capillary column (e.g., DB-5ms).
- Oven Program: Start at 60°C, hold for 1 minute, then ramp to 280°C at 20°C/min.
- Mass Spectrometer: Operate in Selected Ion Monitoring (SIM) mode.
 - Monitor the characteristic ions for the native acetaldehyde-DNPH derivative.
 - Monitor the corresponding ¹³C₂-shifted ions for the internal standard derivative.

5. Data Analysis:

- Integrate the peak areas for the analyte and the internal standard.
- Calculate the Peak Area Ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the Peak Area Ratio against the concentration of the calibration standards.
- Determine the concentration of acetaldehyde in the unknown samples by interpolating their Peak Area Ratios from the calibration curve.

Safety, Handling, and Storage

Acetaldehyde is a hazardous substance, and its isotopically labeled forms must be handled with the same precautions.

- Hazards: Acetaldehyde is an extremely flammable liquid and vapor (H224). [11]It may cause respiratory irritation (H335) and is suspected of causing genetic defects (H341) and cancer (H350). [11]It is sensitive to air and moisture and can form unstable peroxides upon prolonged storage or autopolymerize. * Handling: All work with Acetaldehyde-¹³C must be performed in a certified chemical fume hood. [5]Wear appropriate personal protective equipment (PPE), including flame-retardant lab coats, chemical-resistant gloves (e.g., butyl rubber), and safety goggles. [11][12]Use non-sparking tools and take precautionary measures against static discharge. [12]* Storage: Store containers tightly closed in a cool, dry, and well-ventilated area designated for flammable liquids. [5][11]Storage at 2-8°C is often recommended. [1]For long-term stability, storing under an inert atmosphere (e.g., nitrogen or argon) is advisable to prevent oxidation and polymerization. [5]

Conclusion

Acetaldehyde-¹³C is more than just a labeled molecule; it is a precision instrument for interrogating complex systems. Its value lies in the unambiguous data it provides, whether for quantifying metabolic fluxes, ensuring analytical accuracy as an internal standard, or defining reaction mechanisms. For researchers and drug development professionals, mastering the application of such tools is fundamental to generating robust, reliable, and insightful data that can accelerate scientific discovery.

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